

Essential Safety and Disposal Procedures for JBJ-07-149

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Compound of Interest

Compound Name: JBJ-07-149

Cat. No.: B15613221

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This document provides critical safety and logistical guidance for the handling and disposal of **BJ-07-149**, a potent inhibitor of the Epidermal Growth Factor Receptor (EGFR), specifically targeting the L858R/T790M mutant.^{[1][2][3]} Given the absence of a specific Safety Data Sheet (SDS) in publicly available resources, the following procedures are based on established best practices for the management of hazardous chemical waste and potent small molecule kinase inhibitors in a laboratory setting.^{[4][5][6]} Researchers must always consult and adhere to their institution's Environmental Health and Safety (EHS) guidelines and local regulations.^{[7][8]}

Quantitative Data Summary

The following table summarizes the available quantitative data for **BJ-07-149**.

Property	Value	Source(s)
Molecular Formula	C ₂₈ H ₂₆ N ₆ O ₂ S	[3]
Molecular Weight	510.61 g/mol	[3]
IC ₅₀ (EGFR L858R/T790M)	1.1 nM	[1][2][3]
IC ₅₀ (Ba/F3 cell proliferation)	4.9 μM (without Cetuximab)	[1][2][3]
IC ₅₀ (Ba/F3 cell proliferation)	0.148 μM (with Cetuximab)	[1][2][3]

Proper Disposal Procedures for JBJ-07-149

As a potent kinase inhibitor, all waste materials contaminated with **JBK-07-149** must be treated as hazardous chemical waste.[4][5][6] Adherence to strict disposal protocols is essential to ensure personnel safety and environmental protection.

Step-by-Step Disposal Protocol

- Waste Segregation:
 - Solid Waste: All materials that have come into direct contact with **JBK-07-149**, including personal protective equipment (gloves, disposable lab coats), pipette tips, vials, and contaminated bench paper, must be collected as solid hazardous waste.[4][6][9]
 - Liquid Waste: Unused solutions containing **JBK-07-149**, including stock solutions (e.g., in DMSO) and experimental media, must be collected as liquid hazardous waste.[4][6][9] Do not pour any solution containing **JBK-07-149** down the drain.[9]
 - Sharps Waste: Needles, syringes, or other contaminated sharps should be disposed of in a designated, puncture-resistant sharps container labeled as hazardous waste.[5]
- Container Management:
 - Use chemically compatible, leak-proof containers with secure screw-top caps for both solid and liquid waste.

- Containers must be clearly labeled with "Hazardous Waste," the full chemical name "**JBJ-07-149**," and any other constituents (e.g., DMSO).[5]
- Keep waste containers closed at all times, except when adding waste.[10]
- Storage:
 - Store waste containers in a designated and secure satellite accumulation area within the laboratory.[11][10]
 - Ensure secondary containment is in place to prevent the spread of material in case of a leak.[7]
- Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste.[6]
 - Do not attempt to dispose of this waste through standard trash or municipal services.[6]

Disposal Workflow



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Caption: Workflow for the proper disposal of **JBJ-07-149** waste.

Experimental Protocols

Cell Proliferation Assay (MTT-Based)

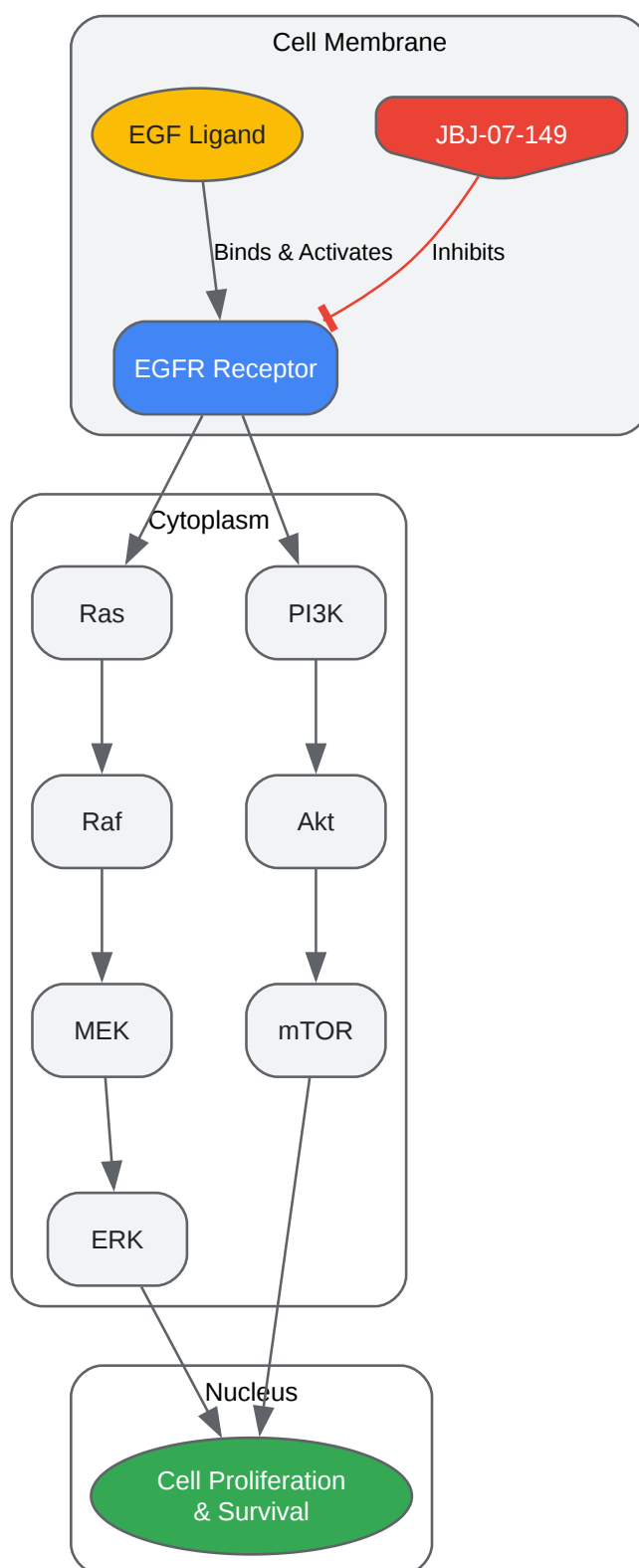
This protocol is a general guideline for assessing the effect of **JBJ-07-149** on the proliferation of cancer cell lines (e.g., Ba/F3 expressing EGFR L858R/T790M).

- Cell Plating:
 - Harvest and count cells.
 - Seed cells in a 96-well plate at a density of 1,000 to 100,000 cells per well in 100 μ L of appropriate culture medium.[\[12\]](#)
 - Incubate the plate for 6 to 24 hours to allow cells to attach and recover.
- Compound Treatment:
 - Prepare serial dilutions of **JBJ-07-149** in culture medium.
 - Add the desired concentrations of **JBJ-07-149** to the appropriate wells. Include vehicle control (e.g., DMSO) wells.
 - Incubate the cells for the desired treatment period (e.g., 24, 48, or 72 hours).
- MTT Assay:
 - Add 10 μ L of MTT reagent (5 mg/mL in PBS) to each well.
 - Incubate the plate for 2 to 4 hours at 37°C, or until a purple precipitate is visible.
 - Add 100 μ L of detergent reagent (e.g., SDS-HCl solution) to each well to solubilize the formazan crystals.[\[12\]](#)
 - Incubate at room temperature in the dark for at least 2 hours.
- Data Acquisition:
 - Measure the absorbance of each well at 570 nm using a microplate reader.[\[12\]](#)

- Calculate the percentage of cell viability relative to the vehicle control and determine the IC₅₀ value.

Signaling Pathway Visualization

JBj-07-149 is an allosteric inhibitor of mutant EGFR.^[13] Upon activation by ligands like EGF, EGFR dimerizes and autophosphorylates, initiating downstream signaling cascades such as the PI3K/Akt/mTOR and Ras/Raf/MAPK pathways, which drive cell proliferation and survival. ^[14]^[15]^[16] **JBj-07-149** inhibits this process, thereby blocking these pro-survival signals.



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Caption: Simplified EGFR signaling pathway and the inhibitory action of **JBJ-07-149**.

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